

In-Depth Technical Guide: Diethyl 2-(2-Oxopropyl)malonate Safety and Handling

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Compound of Interest

Compound Name: Diethyl 2-(2-oxopropyl)malonate

Cat. No.: B1280708

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **Diethyl 2-(2-oxopropyl)malonate** (CAS No. 23193-18-2). Due to the limited availability of a comprehensive public Safety Data Sheet (SDS) for this specific compound, this document emphasizes general principles of laboratory safety for handling fine chemicals where detailed toxicological data is not readily available. The information presented is a synthesis of best practices and data extrapolated from structurally similar compounds, but it should not replace a formal risk assessment conducted by qualified personnel.

Chemical Identification and Physical Properties

Clear identification and understanding of a substance's physical properties are fundamental to its safe handling.

Identifier	Value
Chemical Name	Diethyl 2-(2-oxopropyl)malonate
CAS Number	23193-18-2
Molecular Formula	C ₁₀ H ₁₆ O ₅
Molecular Weight	216.23 g/mol
Appearance	Assumed to be a liquid, based on supplier information.
Purity	Typically available at ≥95%.

Data sourced from publicly available supplier information.

Hazard Identification and Precautionary Measures

While a specific GHS classification for **Diethyl 2-(2-oxopropyl)malonate** is not widely published, a conservative approach to handling is recommended. The following potential hazards and precautionary statements are based on general knowledge of similar chemical structures.

Potential Hazards:

- May cause skin and eye irritation upon contact.
- May be harmful if swallowed or inhaled.
- The toxicological properties have not been thoroughly investigated.

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Exposure Controls and Personal Protection

Establishing a safe working environment is paramount when handling chemicals with unknown toxicological profiles.

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. Ensure eyewash stations and safety showers are readily accessible.
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with EN166 or other appropriate standards.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile, neoprene) and a laboratory coat. Change gloves immediately if they become contaminated.
Respiratory Protection	If working outside of a fume hood or if there is a risk of aerosolization, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.
Hygiene Measures	Avoid eating, drinking, or smoking in laboratory areas. Wash hands thoroughly before leaving the lab.

Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and maintain the integrity of the chemical.

Aspect	Guideline
Safe Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Use only in a chemical fume hood. Keep away from incompatible materials such as strong oxidizing agents.
Storage Conditions	Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from sources of ignition.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately rinse eyes with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

Accidental Release Measures

A clear and practiced spill response plan is essential for mitigating the impact of an accidental release. The following workflow outlines the general procedure for handling a chemical spill of **Diethyl 2-(2-oxopropyl)malonate**.



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Caption: Chemical Spill Response Workflow

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet or professional safety consultation. Users should always conduct a thorough risk assessment before handling any chemical.

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